Operational Guide: Proper Disposal of Bis(4-nitrophenyl)phosphoric acid Calcium Salt

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Compound of Interest	
Compound Name:	*Bis(4-nitrophenyl)phosphoric acid calcium salt*
CAS No.:	*10331-55-2*
Cat. No.:	*B082087*

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Executive Summary & Immediate Action

Do not dispose of this substance down the drain. **Bis(4-nitrophenyl)phosphoric acid calcium salt** (Bis-pNPP Ca) is a phosphodiester commonly used as a substrate for phosphodiesterases. Its hydrolysis releases p-nitrophenol, a toxic and persistent environmental pollutant.

- Immediate Spill Response: Isolate the area. Do not inhale dust. Wear a P2/N95 respirator.
- Primary Waste Stream:Solid Hazardous Waste (Incineration).
- Key Contraindication: Do not mix with strong bases (e.g., NaOH) during storage or pre-disposal accumulation. High pH triggers rapid hydrolysis, releasing yellow p-nitrophenolate gas/aerosols and increasing toxicity risks.

Chemical Profile & Hazard Assessment

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To dispose of a chemical safely, one must understand its reactivity. Bis-pNPP Ca is stable under neutral conditions but exhibits specific vulnerabilities that dictate its waste management.

Property	Specification	Operational Implication
CAS Number	645-15-8 (Parent Acid)	Use parent CAS for waste manifesting if specific salt CAS is unavailable.
Molecular Nature	Diester of phosphoric acid (Calcium Salt)	The calcium cation ( ) significantly reduces water solubility compared to sodium salts, creating clogging hazards in liquid waste lines.
Toxicity	Acute Tox. 2 (Oral)	Fatal if swallowed. High dermal absorption risk.
Reactivity	Base-catalyzed hydrolysis	Contact with alkali releases p-nitrophenol (intense yellow color, toxic).
Combustibility	Carbon/Nitrogen/Phosphorus oxides	Incineration requires a scrubber for phosphorus oxides ( ) and nitrogen oxides ( ).

Mechanistic Insight: The Hydrolysis Risk

The primary stability risk is the cleavage of the phosphoester bond. Unlike simple inorganic salts, Bis-pNPP degrades into two distinct hazards upon exposure to moisture and high pH:

- p-Nitrophenol: A toxic dye intermediate.
- Mono-(4-nitrophenyl) phosphate: A secondary substrate that can further degrade.

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Expert Note: If your waste container turns bright yellow, unintended hydrolysis has occurred. This does not change the disposal method (Incineration) but requires re-labeling to indicate the presence of free p-nitrophenol.

Pre-Disposal Preparation & Segregation

Step 1: Waste Characterization

Determine the physical state of your waste. The calcium salt is often sparingly soluble in water but soluble in organic solvents like DMSO or DMF.

- Scenario A: Dry Solid (Pure substance or spill debris)
  - Action: Keep dry.[1] Do not solvate.
- Scenario B: Solution (Reaction mixtures)
  - Action: Assess solvent compatibility. If dissolved in DMSO/Methanol, segregate into "Organic Waste." If in aqueous buffer, check for precipitation (calcium sludge).

Step 2: Container Selection

- Material: High-Density Polyethylene (HDPE) or Glass.
- Labeling: Must carry the "Toxic" GHS symbol.
- Text: "Hazardous Waste - Toxic Solid, Organic, N.O.S. (Bis(4-nitrophenyl)phosphate calcium salt)."[2]

Detailed Disposal Protocols

Protocol A: Solid Waste (Recommended)

Best for: Expired reagents, spill cleanup materials, and precipitated solids.

- Transfer: Place the solid material into a wide-mouth HDPE jar.
- Double Containment: Place the primary jar into a clear secondary ziplock or liner bag to prevent contamination of the outer container.

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- Labeling: Affix a hazardous waste tag.
  - Constituents: Bis(4-nitrophenyl)phosphate calcium salt (100%).
  - Hazard Checkbox: Toxic.[1]
- Storage: Store in a cool, dry satellite accumulation area until pickup.
- Final Disposal:Rotary Kiln Incineration. The facility must be equipped to handle calcium ash and scrub phosphorus pentoxide emissions.

Protocol B: Liquid Waste (Solutions)

Best for: Reaction byproducts in DMSO, DMF, or Methanol.

- Compatibility Check: Ensure the waste solvent container does NOT contain strong bases (NaOH, KOH) or strong oxidizers.
- Solubility Verification:
  - Test: Take a 1 mL aliquot of your waste. Add it to the central waste carboy solvent (e.g., acetone/methanol mix) in a test tube.
  - Observation: Watch for white precipitate.[3] Calcium salts often precipitate when organic solvent ratios change.
  - Result: If precipitate forms, do not pour into the main carboy. Clogged carboys create dangerous back-pressure. Dispose of the mixture as a "Sludge/Solid" (See Protocol A).
- Transfer: If compatible, pour into the "Organic Waste - Toxic" stream.

Visual Decision Logic

The following diagram illustrates the decision-making process for segregating Bis-pNPP calcium salt waste.

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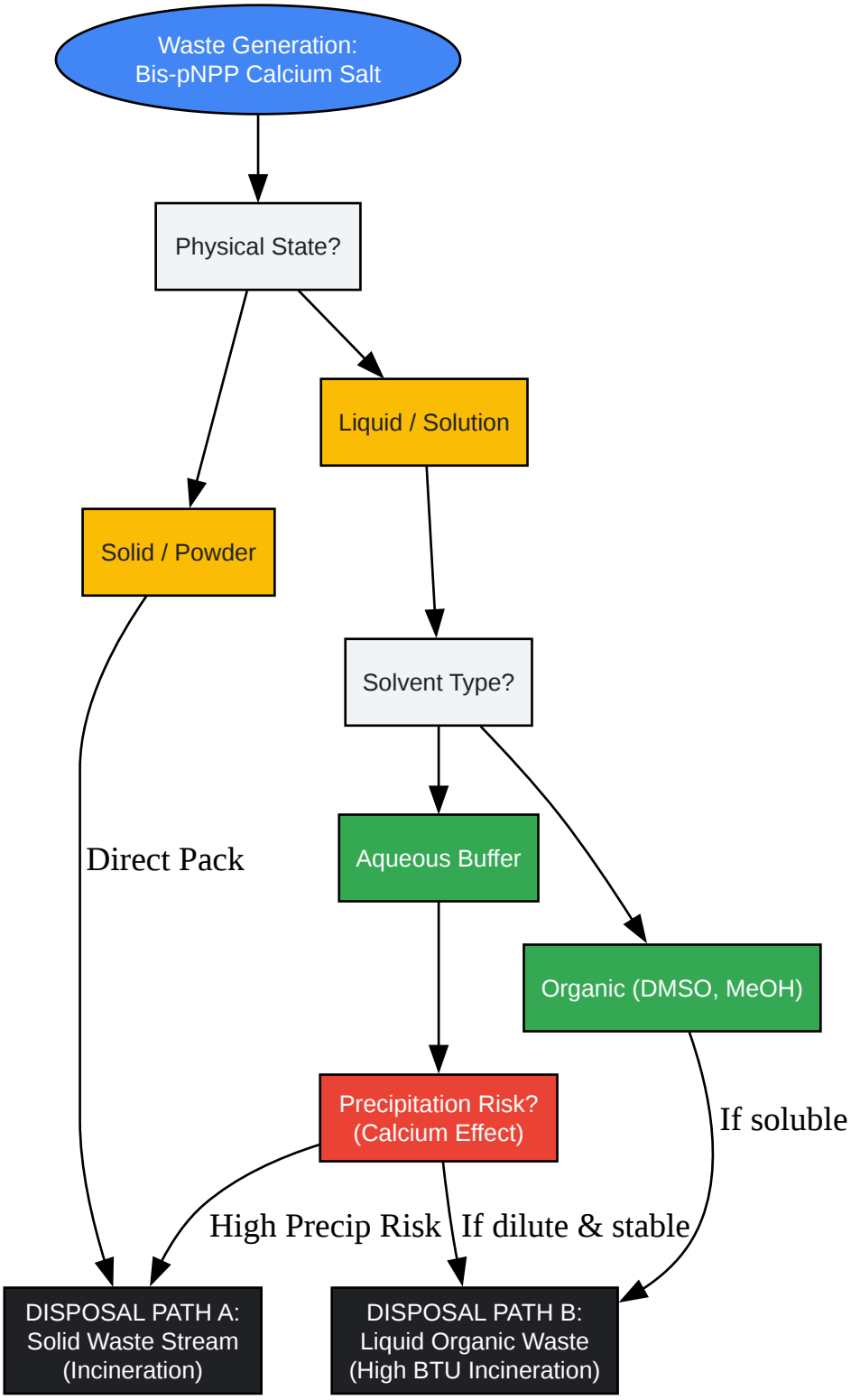

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Figure 1: Waste segregation logic. Note the diversion of aqueous calcium mixtures to solid waste if precipitation is likely.

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Regulatory Compliance (RCRA & DOT)

While Bis(4-nitrophenyl)phosphate is not explicitly listed on the EPA "P" or "U" lists (unlike its analog Diethyl-p-nitrophenyl phosphate, P041), it must be characterized by its toxicity.

- RCRA Classification:
  - Characteristic Waste: Likely D003 (Reactive) if mixed with incompatible agents, but primarily regulated as Toxic under state-specific mandates (e.g., California Title 22).
  - Recommendation: Manage as a "Non-RCRA Regulated Hazardous Waste" (unless P-listed constituents are present) but treat with the rigor of a P-listed toxic due to the LD50 profile.
- DOT Shipping (US):
  - Proper Shipping Name: Toxic solids, organic, n.o.s. (Bis(4-nitrophenyl)phosphate calcium salt).[1]
  - UN Number: UN 2811.[1]
  - Hazard Class: 6.1.
  - Packing Group: II or III (depending on exact formulation toxicity).

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 19080802, **Bis(4-nitrophenyl)phosphoric acid calcium salt**. [Link]
- U.S. Environmental Protection Agency (EPA).RCRA Hazardous Waste Codes (P and U Lists). [Link]

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Sources

- 1. Bis(4-nitrophenyl) phosphate CAS#: 645-15-8 [m.chemicalbook.com]
- 2. Bis(4-nitrophenyl)phosphoric acid calcium salt | C24H16CaN4O16P2 | CID 19080802 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. rsc.org [rsc.org]

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